

(2,5-Dichlorophenyl)methanesulfonyl chloride: A Technical Overview of Physical Properties

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Compound of Interest

Compound Name: (2,5-Dichlorophenyl)methanesulfonyl chloride

Cat. No.: B591519

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Introduction

(2,5-Dichlorophenyl)methanesulfonyl chloride is a chemical compound of interest in synthetic chemistry, particularly as a potential building block in the development of novel compounds. Its utility is largely derived from the reactive sulfonyl chloride functional group, which can readily undergo nucleophilic substitution reactions to form sulfonamides, sulfonate esters, and other sulfur-containing derivatives. Such derivatives are common scaffolds in medicinal chemistry and materials science.^{[1][2]} This technical guide provides a summary of the available physical and chemical data for **(2,5-Dichlorophenyl)methanesulfonyl chloride**.

Chemical and Physical Properties

A comprehensive experimental determination of all physical properties for **(2,5-Dichlorophenyl)methanesulfonyl chloride** is not readily available in the public domain. The following table summarizes the known and calculated data for this compound.

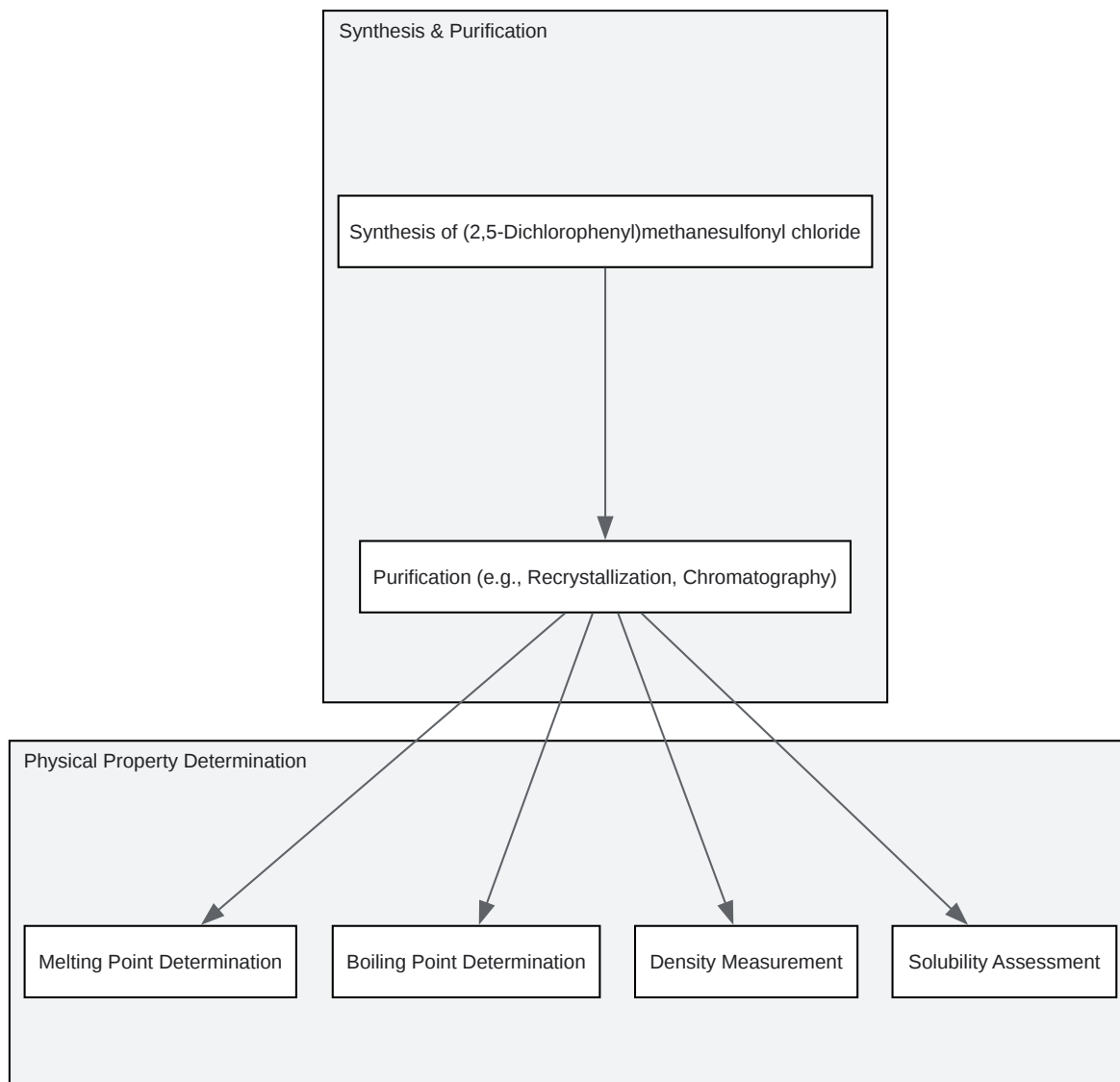
Property	Value	Source
CAS Number	163295-71-4	[3]
Molecular Formula	C ₇ H ₅ Cl ₃ O ₂ S	[3]
Molecular Weight	259.5374 g/mol	[3]
Melting Point	Data not available	
Boiling Point	Data not available	
Density	Data not available	
Solubility	Data not available	

Experimental Protocols

Detailed experimental protocols for the determination of the physical properties of **(2,5-Dichlorophenyl)methanesulfonyl chloride** are not available in published literature. However, standard methodologies for determining the physical properties of sulfonyl chlorides can be adapted.

General Workflow for Physical Property Determination

The logical flow for determining the key physical properties of a synthesized sulfonyl chloride, such as **(2,5-Dichlorophenyl)methanesulfonyl chloride**, is outlined below.



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Caption: General workflow for determining physical properties.

Synthesis of (2,5-Dichlorophenyl)methanesulfonyl chloride

A specific, detailed experimental protocol for the synthesis of **(2,5-Dichlorophenyl)methanesulfonyl chloride** is not readily available. However, a general and common method for the preparation of aryl sulfonyl chlorides is through the chlorosulfonation of the corresponding aromatic compound.

General Synthesis Pathway

The synthesis of substituted phenylmethanesulfonyl chlorides can often be achieved through the reaction of the corresponding substituted toluene with a chlorinating agent, followed by oxidation.



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Caption: A potential synthetic route for the target compound.

Biological Activity and Signaling Pathways

Currently, there is no publicly available information on the biological activity, mechanism of action, or any associated signaling pathways for **(2,5-Dichlorophenyl)methanesulfonyl chloride**. Sulfonyl chloride compounds are widely utilized in drug discovery and development as precursors to sulfonamides, which are known to exhibit a broad range of biological activities, including antibacterial, diuretic, and hypoglycemic effects.[4][5][6] Further research would be required to determine if **(2,5-Dichlorophenyl)methanesulfonyl chloride** or its derivatives possess any significant biological properties.

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